

Physical and chemical characteristics of propylene glycol esters

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Compound of Interest

Compound Name: *Propylene glycol diethylhexanoate*

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An In-depth Technical Guide on the Physical and Chemical Characteristics of Propylene Glycol Esters

For Researchers, Scientists, and Drug Development Professionals

Propylene glycol esters are a versatile class of compounds synthesized from the esterification of propylene glycol with fatty acids.^{[1][2]} These esters, which include monoesters and diesters, are widely utilized across the pharmaceutical, cosmetic, and food industries due to their functional properties as emulsifiers, stabilizers, solvents, and penetration enhancers.^{[3][4][5]} Their lipophilic nature, combined with the ability to modify viscosity and enhance the solubility of active pharmaceutical ingredients (APIs), makes them valuable excipients in various formulations, particularly in topical and transdermal drug delivery systems.^{[3][6][7]}

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of common propylene glycol esters, detailed experimental protocols for their analysis, and visual representations of key processes.

Physical and Chemical Properties

Propylene glycol esters are characterized by a range of physical and chemical properties that are dictated by the fatty acid chain length and the degree of esterification (mono- or di-ester).

These properties are critical for formulation development, determining the texture, stability, and release characteristics of the final product.

General Properties

Propylene glycol esters are typically white to cream-colored waxy solids, powders, or clear, oily liquids.^{[8][9][10]} They are generally insoluble or poorly soluble in water but soluble in organic solvents like ethanol and ethyl acetate.^{[9][11][12]} As non-ionic surfactants, they possess excellent emulsifying, wetting, and dispersing properties.^{[10][11]}

Quantitative Data Summary

The quantitative physical and chemical data for several common propylene glycol esters are summarized in the tables below for easy comparison.

Table 1: Physical Properties of Propylene Glycol Esters

Property	Propylene Glycol Monostearate (PGMS)	Propylene Glycol Dilaurate	Propylene Glycol (for reference)
IUPAC Name	2-Hydroxypropyl stearate[13]	2-dodecanoyloxypropyl dodecanoate[14]	Propane-1,2-diol[15]
CAS Number	1323-39-3[11]	22788-19-8[14]	57-55-6[15]
Molecular Formula	C21H42O3	C27H52O4[14]	C3H8O2[15]
Molecular Weight	~342.56 g/mol	440.7 g/mol [14]	76.095 g·mol ⁻¹ [15]
Appearance	White powder or flake solid[8][11]	Clear, colorless or slightly yellow oily liquid[9]	Colorless, viscous liquid[15]
Melting Point	35 °C[11]	-	-59 °C[15]
Boiling Point	196 °C at 91 mmHg[11]	-	188.2 °C[15]
Density	0.88 g/cm ³ [11]	-	1.036 g/cm ³ [15]
Refractive Index	1.5192[11]	-	-
Water Solubility	6.205 µg/L at 25°C (practically insoluble) [11]	Practically insoluble in water[9]	Miscible[15]
Organic Solvent Solubility	Soluble in ethanol and other organic solvents[11]	Very soluble in alcohol, methanol, and methylene chloride[9]	Miscible with acetone, chloroform, ethanol[15]

Table 2: Formulation-Relevant Properties of Propylene Glycol Esters

Property	Propylene Glycol Monostearate (PGMS)	Propylene Glycol Dicaprylate/Dicaprate	Propylene Glycol (for reference)
HLB Value	3.4[11]	9.0[16]	~4-6 (as a co-surfactant)[17][18]
Primary Function	Emulsifier, Emollient, Stabilizer[8][19]	Emollient, Viscosity Agent[3]	Solvent, Humectant, Preservative[7][20]
LogP	7.67 at 25°C[11]	-	-0.92[21]
E-Number	E477[19]	-	E1520[15]

Synthesis and Production

Propylene glycol esters are primarily produced through chemical synthesis. The choice of method can influence the final product's composition, particularly the ratio of monoesters to diesters.

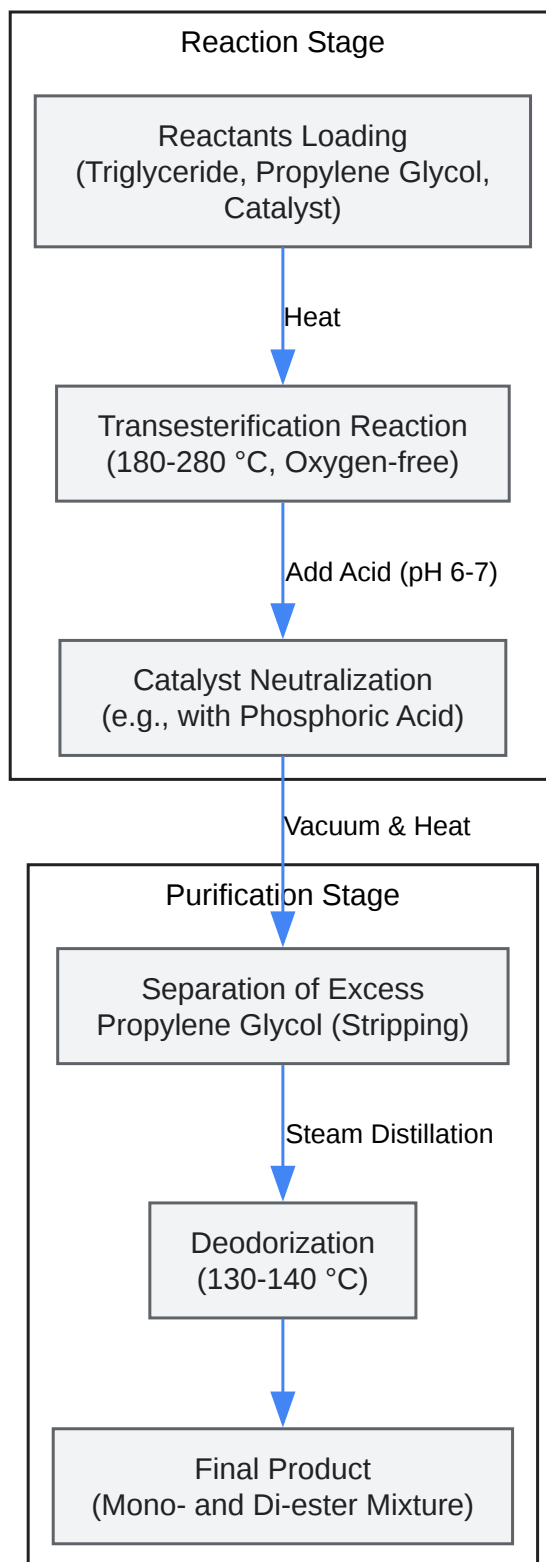
Synthesis Routes

There are several established routes for the synthesis of propylene glycol esters:

- **Direct Esterification:** This is a reaction between propylene glycol and a fatty acid, which typically yields a mixture of mono- and diesters.[22]
- **Transesterification:** This process involves reacting propylene glycol with triglycerides (fats or oils) in the presence of a catalyst.[22] This method is common commercially due to the lower cost of triglycerides compared to fatty acids.[22]
- **Reaction with Propylene Oxide:** Reacting propylene oxide directly with a fatty acid can also produce a mixture of monoester isomers.[22]
- **Enzymatic Synthesis:** The use of immobilized lipases offers a milder reaction condition (e.g., 60-70°C) and can produce a high-purity product with minimal purification required.[3]

General Synthesis Workflow

The diagram below illustrates a generalized workflow for the chemical synthesis of propylene glycol esters via transesterification, a common industrial method.



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A generalized workflow for the synthesis of propylene glycol esters.

Experimental Protocols

Accurate characterization of propylene glycol esters is crucial for quality control and formulation performance. Gas chromatography and thermal analysis are key analytical techniques.

Gas Chromatography (GC) for Assay and Purity

Gas chromatography is the primary method for determining the composition of propylene glycol esters, including the content of mono- and diesters, and free propylene glycol.[12][23]

Methodology:

- Sample Preparation (Silylation):
 - Accurately weigh approximately 100 mg of the homogenized sample into a 25-mL volumetric flask.[12]
 - Dilute to volume with an internal standard solution (e.g., n-heptadecane in pyridine).[12]
 - Transfer 0.8 mL of this solution to a 2.5-mL screw-cap vial.[12]
 - Add 0.3 mL of N,N-bis(trimethylsilyl)fluoroacetamide (BSTFA) and 0.1 mL of trimethylchlorosilane (TMCS) as silylating agents.[12]
 - Close the vial, shake vigorously, and heat at approximately 70°C for 20 minutes to complete the derivatization.[12]
- Instrumental Analysis:
 - Instrument: Gas chromatograph equipped with a flame ionization detector (FID).[12]
 - Column: Fused silica capillary column (12-25 m, 0.25-0.35 mm i.d.) with a 95% methyl-5% phenyl silicone coating (or similar polarity), film thickness 0.1-0.2 µm.[12]
 - Injection: 1-5 µL, split injection (ratio 1:10-1:50) or on-column injection.[12]

- Carrier Gas: Helium at a flow rate of 2-5 mL/min.[12]
- Temperature Program:
 - Injector Port: 320°C (for split) or 60°C (for on-column).[12]
 - Oven: Initial temperature of 50-60°C, ramp at 10°C/min to a final temperature of 350°C, hold for 1 minute.[12]
 - Detector: 400°C.[12]
- Data Analysis:
 - Identify peaks by comparing retention times with those of known reference standards (e.g., propylene glycol, propylene glycol monostearate).[12]
 - Quantify the components by comparing peak areas to that of the internal standard. The total content of monoesters is calculated using the response factor of a primary monoester standard, such as propylene glycol monostearate.[12]

Thermal Analysis (TGA/DSC)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to evaluate the thermal stability and decomposition profile of propylene glycol esters, which is critical for assessing their behavior during manufacturing and storage.[24][25]

Methodology (General TGA):

- Sample Preparation:
 - Carefully weigh a small sample (5-20 mg) into a TGA sample pan (e.g., alumina).[24] For volatile samples, a sealed pan with a pinhole may be used.[24]
- Instrumental Analysis:
 - Instrument: Thermogravimetric Analyzer.
 - Atmosphere: Purge with an inert gas such as nitrogen to prevent oxidation.[24]

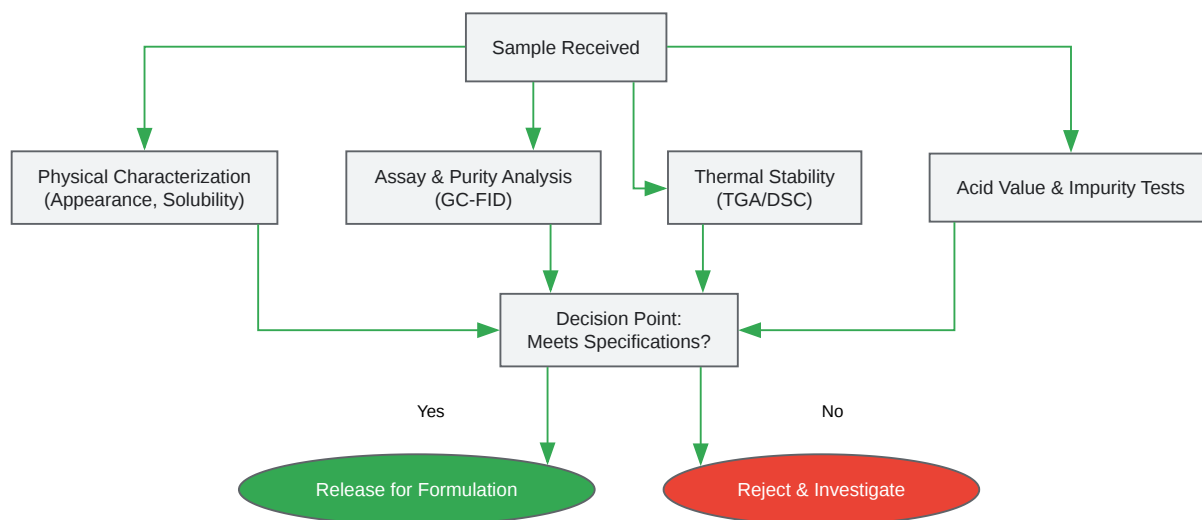
- Heating Program: Set a linear heating rate, typically 10-20 °C/min, over a temperature range from ambient to a point beyond the expected decomposition.[24]
- Data Analysis:
 - The instrument records the sample mass as a function of temperature.
 - The resulting TGA curve (mass % vs. temperature) is analyzed to determine the onset decomposition temperature.[24] The derivative of this curve (DTG) shows the rate of mass loss and helps pinpoint decomposition events more accurately.[24][26]

Logical and Experimental Workflows

Visualizing workflows can clarify complex analytical and formulation processes. The following diagrams illustrate key decision-making and experimental pathways.

Analytical Workflow for Quality Control

This diagram outlines the process for the comprehensive quality control analysis of a propylene glycol ester sample.

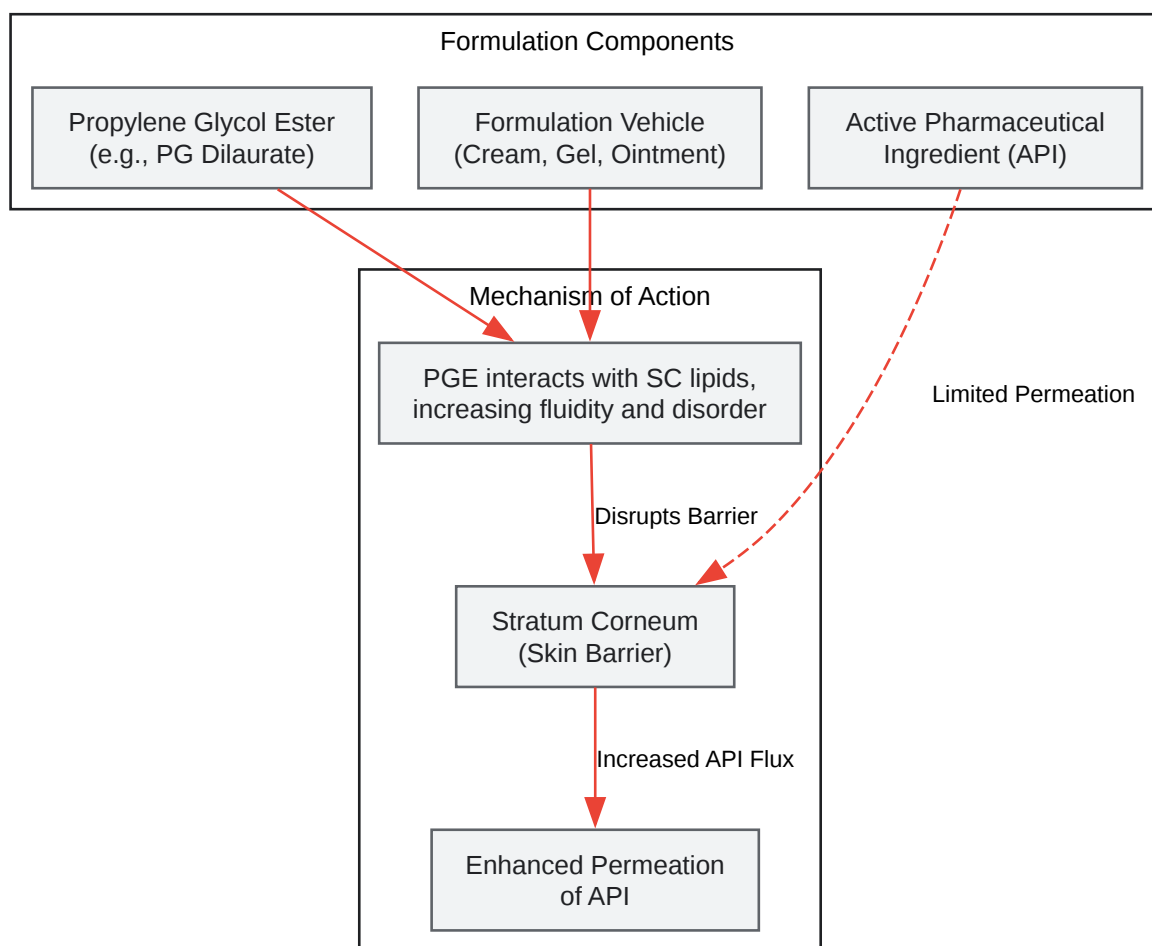


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A workflow for the quality control analysis of propylene glycol esters.

Role in Permeation Enhancement

In drug development, propylene glycol esters are often used to enhance the permeation of APIs through the skin. This diagram illustrates their logical role in a topical formulation designed for transdermal delivery.



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The logical role of propylene glycol esters in enhancing skin permeation.

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